

An In-depth Technical Guide to the Handling and Safety of Cbz-Mannosamine

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Compound of Interest

Compound Name: *N*-Carbobenzyloxy mannosamine

Cat. No.: B15598287

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of N-carbobenzyloxy-D-mannosamine (Cbz-mannosamine), a key synthetic intermediate in glycobiology and medicinal chemistry. The document details its physicochemical properties, a comprehensive synthesis protocol, and crucial safety precautions for its handling and use in a laboratory setting.

Physicochemical Properties of Cbz-Mannosamine

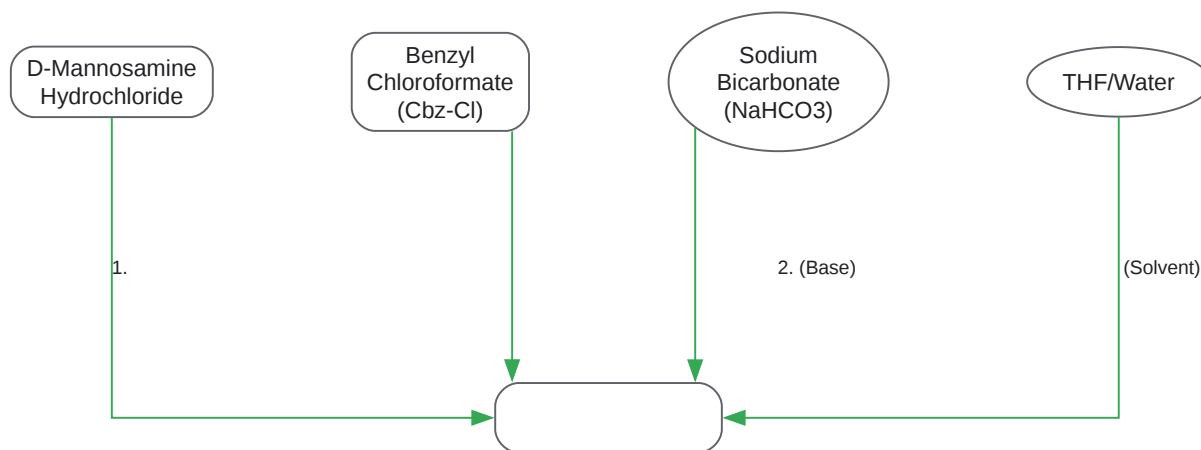
Quantitative data for Cbz-mannosamine are summarized in the table below, providing a ready reference for experimental planning.

Property	Value	Reference
CAS Number	1174233-24-9	[1]
Molecular Formula	C ₁₄ H ₁₉ NO ₇	[1]
Molecular Weight	313.31 g/mol	[1]
SMILES	<chem>OCC1OC(O)C(NC(=O)OCc2ccccc2)--INVALID-LINK--[C@@H]1O</chem>	[1]

Synthesis of Cbz-Mannosamine

The synthesis of Cbz-mannosamine is achieved through the N-protection of D-mannosamine hydrochloride using benzyl chloroformate (Cbz-Cl) under basic conditions, a classic example of the Schotten-Baumann reaction.[2][3]

Reaction Scheme



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Caption: Synthesis of Cbz-Mannosamine from D-Mannosamine Hydrochloride.

Experimental Protocol

This protocol is adapted from a general procedure for the N-Cbz protection of amines.[2]

Materials:

- D-Mannosamine hydrochloride
- Benzyl chloroformate (Cbz-Cl)
- Sodium bicarbonate (NaHCO_3)
- Tetrahydrofuran (THF)

- Deionized water (H_2O)
- Ethyl acetate (EtOAc)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Dissolution:** In a round-bottom flask, dissolve D-mannosamine hydrochloride (1.0 equivalent) in a 2:1 mixture of THF and water.
- **Basification:** Cool the solution to $0\text{ }^{\circ}\text{C}$ in an ice bath and add sodium bicarbonate (2.0 equivalents) portion-wise with stirring.
- **Protection Reaction:** Slowly add benzyl chloroformate (1.5 equivalents) dropwise to the cooled solution. Allow the reaction mixture to stir at $0\text{ }^{\circ}\text{C}$ for 20 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, dilute the mixture with deionized water and transfer it to a separatory funnel.
- **Extraction:** Extract the aqueous layer with ethyl acetate (3 x volume of aqueous layer).

- **Washing:** Combine the organic layers and wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- **Purification:** Purify the resulting crude product by silica gel column chromatography using a hexane/ethyl acetate gradient (e.g., starting from 40% ethyl acetate in hexane) to yield pure Cbz-mannosamine as a white powder.^[2]

Handling and Safety Precautions

While a specific Material Safety Data Sheet (MSDS) for Cbz-mannosamine is not readily available, a comprehensive safety assessment can be made based on the known hazards of its constituent functional groups (carbamate) and the reagents used in its synthesis.

Hazard Identification

The primary reagent, benzyl chloroformate (Cbz-Cl), is highly toxic, corrosive, and a lachrymator.^[3] It can cause severe skin burns and eye damage.^[3] Carbamates, as a class of compounds, are known to be acetylcholinesterase inhibitors, similar to organophosphates, though their effects are typically reversible and less severe.

Inferred GHS Classification for Cbz-Mannosamine:

- **Pictograms:**
 - GHS07 (Irritant)
- **Signal Word:** Warning
- **Hazard Statements:**
 - May cause skin irritation.
 - May cause serious eye irritation.
 - May cause respiratory irritation.

- Precautionary Statements:
 - Avoid breathing dust/fume/gas/mist/vapors/spray.
 - Wash hands thoroughly after handling.
 - Wear protective gloves/eye protection/face protection.
 - IF ON SKIN: Wash with plenty of water.
 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - Store in a well-ventilated place. Keep container tightly closed.

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention.

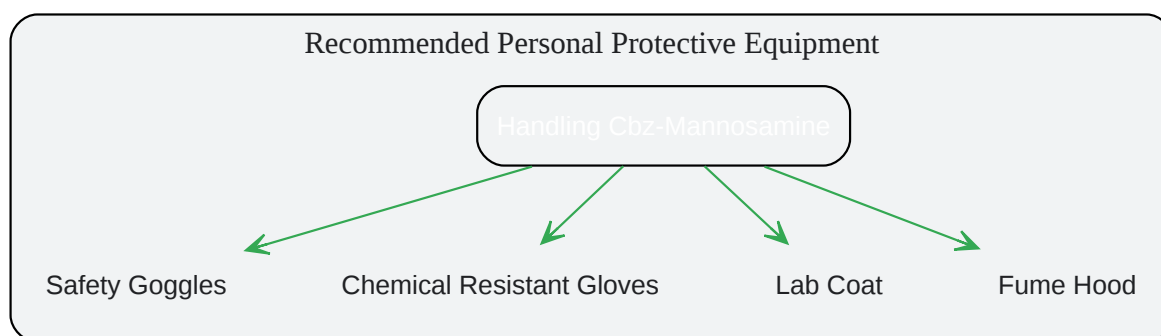
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- Environmental Precautions: Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.

Personal Protective Equipment (PPE)



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Caption: Essential PPE for handling Cbz-mannosamine.

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

Biological Activity and Applications

Currently, there is limited publicly available information on the specific biological activity of Cbz-mannosamine. Its primary role appears to be as a synthetic intermediate in the field of glycobiology. The Cbz protecting group allows for selective chemical modifications at other positions of the mannosamine molecule. Subsequent deprotection yields the free amine for further reactions, such as glycosylation, to synthesize complex glycans or glycoconjugates.

The parent molecule, mannosamine, and its N-acetylated derivative, N-acetyl-D-mannosamine (ManNAc), are precursors in the biosynthesis of sialic acids. Sialic acids are crucial components of glycoproteins and glycolipids involved in various cellular processes, including cell recognition, adhesion, and signaling.[4] Research into ManNAc and its analogs is active in areas like metabolic glycoengineering to modulate cell surface sialylation for therapeutic purposes.[5][6]

Experimental Workflow: N-Cbz Protection of Mannosamine

The following diagram illustrates the general workflow for the synthesis and purification of Cbz-mannosamine.



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Caption: Workflow for the synthesis and purification of Cbz-mannosamine.

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